

MCTR3 stability and proper storage conditions

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Compound of Interest

Compound Name: **MCTR3**

Cat. No.: **B12295028**

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MCTR3 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of Maresin Conjugate in Tissue Regeneration 3 (**MCTR3**). Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **MCTR3**?

MCTR3 should be stored at -80°C for long-term stability.[\[1\]](#)

Q2: What is the expected stability of **MCTR3** under these conditions?

When stored at -80°C, **MCTR3** is stable for at least two years.[\[1\]](#)

Q3: How is **MCTR3** shipped, and what should I do upon receipt?

MCTR3 is typically shipped on dry ice.[\[1\]](#) Upon receipt, the product should be immediately transferred to a -80°C freezer for storage.

Q4: In what form is **MCTR3** supplied?

MCTR3 is supplied as a solution in ethanol.[\[1\]](#)

Q5: What are the recommended solvents for preparing **MCTR3** solutions?

MCTR3 is soluble in several organic solvents and aqueous solutions. The solubility details are provided in the table below. For biological experiments, it is often diluted in buffers like PBS.

MCTR3 Storage and Solubility Data

Parameter	Recommendation
Storage Temperature	-80°C
Stability	≥ 2 years
Formulation	A solution in ethanol
Solubility	DMF: 50 mg/mlDMSO: 50 mg/mlEthanol: 1 mg/mlEtOH/H ₂ O (95:5): 2 mg/mlPBS (pH 7.2): 0.1 mg/ml[1]

Troubleshooting Guide

Issue: I am seeing reduced or no activity of **MCTR3** in my assay.

- Improper Storage: Verify that the **MCTR3** has been consistently stored at -80°C. Accidental thawing and refreezing can degrade the compound.
- Incorrect Dilution: Ensure that the final concentration of the solvent from the stock solution is not interfering with your experimental system. For aqueous-based assays, ensure the final ethanol concentration is minimal and non-toxic to your cells or model system.
- Solution Instability: Prepare fresh dilutions for each experiment from the stock solution stored at -80°C. Avoid using diluted solutions that have been stored for extended periods, especially at 4°C or room temperature.

Issue: I am observing precipitation in my **MCTR3** solution after dilution.

- Solubility Limits: You may have exceeded the solubility of **MCTR3** in your chosen diluent. Refer to the solubility table above. For aqueous buffers like PBS, the solubility is limited (0.1 mg/ml).[1]

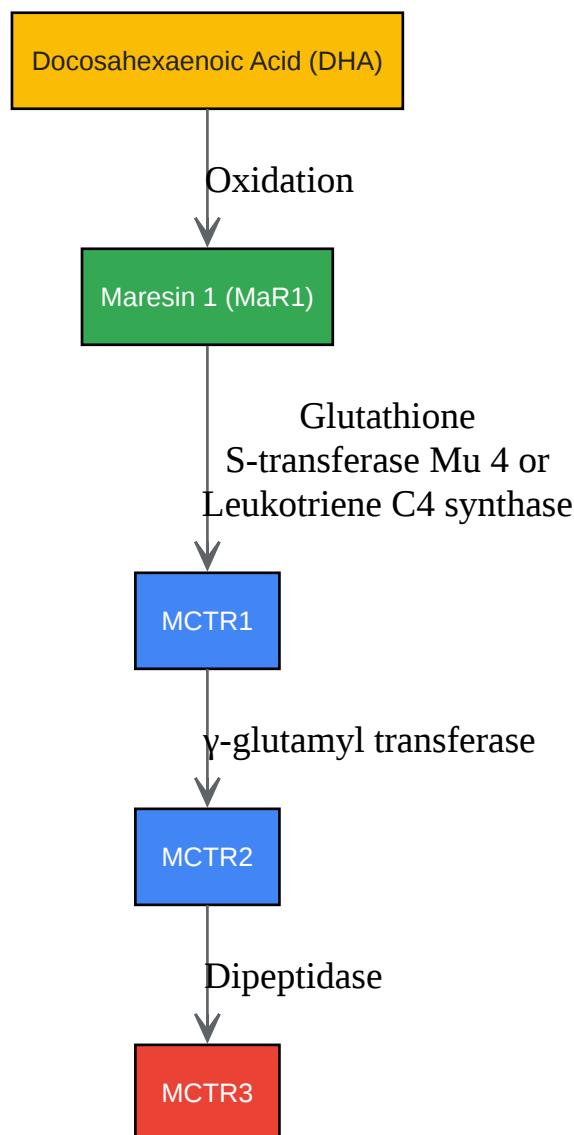
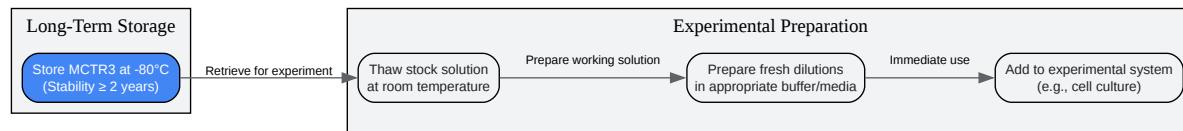
- **Solution Preparation:** When preparing aqueous dilutions, it is best to add the **MCTR3** stock solution to the aqueous buffer while vortexing to ensure rapid and even mixing, which can help prevent precipitation.

Experimental Protocol: General Handling of MCTR3

This protocol outlines the general steps for preparing **MCTR3** for an in vitro cell-based assay.

- **Thawing:** Retrieve the **MCTR3** stock solution from the -80°C freezer. Allow it to warm to room temperature before opening to prevent condensation from forming inside the vial.
- **Dilution:** Prepare an intermediate dilution of the **MCTR3** stock in an appropriate solvent if necessary. For the final dilution into your cell culture media or buffer (e.g., PBS), ensure the final concentration of the organic solvent is compatible with your cells (typically <0.1%).
- **Application:** Add the freshly prepared **MCTR3** solution to your experimental system. For example, in phagocytosis assays with human macrophages, cells are often incubated with **MCTR3** for a short period (e.g., 15 minutes) before the addition of bacteria or other stimuli.[\[2\]](#) [\[3\]](#)
- **Incubation:** Proceed with your experimental incubation times as required. For instance, in studies of *E. coli* phagocytosis, this could be 60 minutes.[\[2\]](#)[\[3\]](#)

MCTR3 Handling Workflow



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